

Properties and Application Context of Sulphur Blue 10

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Compound Focus: Sulphur Blue 10

CAS No.: 1327-62-4

Cat. No.: S1824109

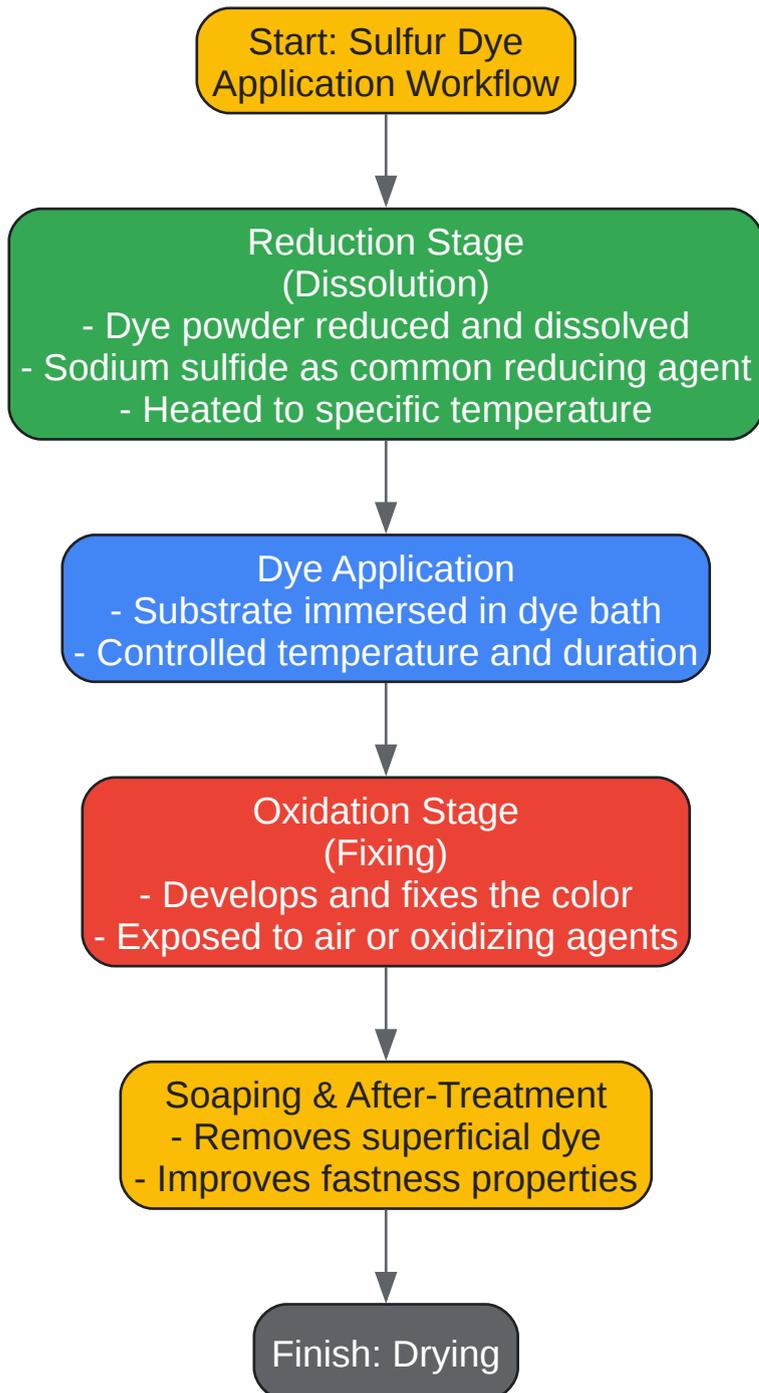
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The table below summarizes the key identified properties and general application information for **Sulphur Blue 10**.

Property	Description
Chemical Name	Sulphur Blue 10 [1]
CAS Number	1327-62-4 [1]
CI Number	53470 [1]
Form	Blue powder [1]
Solubility	Slightly soluble in hot water; soluble in sodium sulfide solution [1]
Application Substrate	Cotton, viscose, linen, vinylon/cotton blends, leather, paper [1]
Fastness Properties (Standard ISO)	Light: 5-6; Alkali: 4-5; Acid: 4-5 [1]

General Workflow for Sulphur Dye Application

While a specific protocol for **Sulphur Blue 10** in paper is not available, the general application of sulphur dyes involves a series of critical steps. The following diagram outlines a typical workflow, which you can use as a basis for developing your own experimental procedures.



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Workflow Stages Explained:

- **Reduction (Dissolution):** Sulphur dyes are water-insoluble. This stage reduces the dye, converting it into a soluble **leuco** form. This is typically done using a reducing agent like **sodium sulfide** in a heated aqueous solution [2]. The reducing agent creates an alkaline environment essential for the process.
- **Dye Application:** The paper substrate is treated with the reduced dye solution. The key parameters to control and optimize in experiments include **dye concentration, temperature, and contact time** to achieve the desired shade and penetration.
- **Oxidation (Fixing):** After application, the dye must be re-oxidized to its insoluble form within the paper fibers to develop the final color and ensure wash-fastness. This can be done by simply exposing the dyed material to air or by using chemical oxidizing agents.
- **Soaping & After-Treatment:** The dyed paper may be rinsed with a soap solution to remove any loosely attached surface dye. This step improves the **rub fastness** and overall cleanliness of the final product.

Guidance for Further Research

The lack of publicly available, detailed protocols suggests that such knowledge is likely proprietary and held by chemical manufacturers. To acquire the specific information you need, consider the following approaches:

- **Contact Suppliers Directly:** Reach out to technical departments of companies that synthesize **Sulphur Blue 10** or distribute sulphur dyes. They often provide technical data sheets (TDS) and application guides to their customers [2] [1].
- **Consult Scientific Literature:** Search specialized databases like SciFinder, Reaxys, or Google Scholar for journal articles or patents that might detail the use of sulphur dyes in paper coloring. This can provide a foundation for developing your own protocols.
- **Focus on Environmental Considerations:** Be aware that the use of sulphur dyes, while cost-effective, can present environmental challenges, such as the generation of colored wastewater and the use of sulfide-containing compounds [2] [3]. Your research could explore methods to mitigate these impacts.

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References

1. | 1327-62-4 Sulphur Blue 10 [chemicalbook.com]
2. Accio Sulphur : Find Perfect Matches Instantly Dyes [accio.com]
3. Global Sulphur Brn 150 Market Report Blue Edition, Market Size... 2025 [cognitivemarketresearch.com]

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